

# An In-depth Technical Guide to (3-hydroxyphenyl)boronic acid

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## Compound of Interest

Compound Name: (3-hydroxyphenyl)boronic Acid

Cat. No.: B1301963

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This guide provides a comprehensive overview of **(3-hydroxyphenyl)boronic acid**, tailored for researchers, scientists, and professionals in drug development. It covers its chemical identity, properties, synthesis, purification, and key applications, with a focus on the Suzuki-Miyaura coupling reaction.

## IUPAC Nomenclature and Chemical Structure

The correct IUPAC name for the compound is **(3-hydroxyphenyl)boronic acid**.<sup>[1]</sup> This name is derived from the parent molecule, boronic acid, with a 3-hydroxyphenyl group attached to the boron atom. The Chemical Abstracts Service (CAS) registry number for this compound is 87199-18-6.<sup>[1][2]</sup>

Structure:

The structure consists of a benzene ring substituted with a hydroxyl (-OH) group at the meta position (position 3) and a boronic acid [-B(OH)<sub>2</sub>] group at position 1.

## Physicochemical Properties

A summary of the key quantitative data for **(3-hydroxyphenyl)boronic acid** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>7</sub> BO <sub>3</sub>	<a href="#">[1]</a>
Molecular Weight	137.93 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Melting Point	210-213 °C (decomposes)	<a href="#">[2]</a> <a href="#">[4]</a>
CAS Number	87199-18-6	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	White to off-white crystalline solid	
Solubility	Soluble in DMSO, PEG300, and corn oil. <a href="#">[5]</a> Limited solubility in water.	

#### Spectroscopic Data:

Technique	Data
<sup>1</sup> H NMR	Spectral data is available on ChemicalBook. <a href="#">[6]</a>
<sup>13</sup> C NMR	Spectral data for phenylboronic acid is available, which can be used as a reference. <a href="#">[7]</a>

## Experimental Protocols

Detailed methodologies for the synthesis, purification, and a key reaction of **(3-hydroxyphenyl)boronic acid** are provided below.

### 3.1. Synthesis of **(3-hydroxyphenyl)boronic acid**

A common method for the synthesis of **(3-hydroxyphenyl)boronic acid** involves the protection of the hydroxyl group of 3-bromophenol, followed by a Grignard reaction or lithium-halogen exchange, and subsequent reaction with a borate ester.[\[8\]](#)

#### Protocol:

- Protection of 3-bromophenol: To a solution of 3-bromophenol in a suitable solvent (e.g., tetrahydrofuran), add a protecting group such as di-tert-butyl dicarbonate ( $\text{Boc}_2\text{O}$ ) in the presence of a base (e.g., sodium hydride).[8] Stir the reaction mixture until the starting material is consumed (monitored by TLC).
- Formation of the Grignard or Organolithium Reagent:
  - Grignard Reagent: To the protected 3-bromophenol, add magnesium turnings to initiate the formation of the Grignard reagent.[8]
  - Organolithium Reagent: Alternatively, at a low temperature (e.g., -78 °C), add a strong base like n-butyllithium to the protected 3-bromophenol to perform a lithium-halogen exchange.[8]
- Borylation: To the resulting Grignard or organolithium reagent at low temperature, add a trialkyl borate, such as trimethyl borate or triisopropyl borate, dropwise.[8]
- Hydrolysis and Deprotection: After the reaction is complete, hydrolyze the boronate ester by adding an acidic solution (e.g., hydrochloric acid). This step will also remove the protecting group.[8]
- Work-up and Isolation: Extract the aqueous layer with an organic solvent (e.g., ethyl acetate). The combined organic layers are then washed, dried, and the solvent is evaporated to yield the crude product.

### 3.2. Purification by Recrystallization

Recrystallization is a standard technique to purify solid organic compounds.[9]

Protocol:

- Solvent Selection: Choose a suitable solvent or solvent mixture in which **(3-hydroxyphenyl)boronic acid** is soluble at high temperatures but sparingly soluble at low temperatures. A mixture of acetone and heptane has been reported to be effective.[8]
- Dissolution: Dissolve the crude **(3-hydroxyphenyl)boronic acid** in the minimum amount of the hot solvent.

- Crystallization: Allow the solution to cool slowly to room temperature, and then further cool in an ice bath to induce crystallization.
- Isolation: Collect the pure crystals by filtration.
- Drying: Dry the crystals under vacuum to remove any residual solvent.

### 3.3. Suzuki-Miyaura Coupling Reaction

The Suzuki-Miyaura coupling is a palladium-catalyzed cross-coupling reaction between an organoboron compound and an organohalide, which is a powerful tool for forming carbon-carbon bonds.[\[10\]](#)

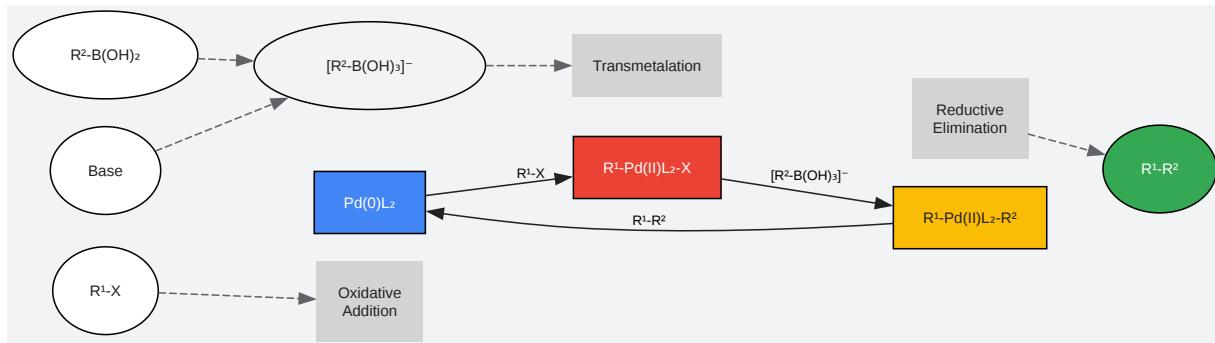
Protocol for the coupling of **(3-hydroxyphenyl)boronic acid** with 4-bromoanisole:

- Reaction Setup: In a reaction vessel, combine **(3-hydroxyphenyl)boronic acid** (1 equivalent), 4-bromoanisole (1.2 equivalents), a palladium catalyst such as  $\text{Pd}(\text{PPh}_3)_4$  (e.g., 3 mol%), and a base (e.g.,  $\text{K}_2\text{CO}_3$ , 2 equivalents).
- Solvent Addition: Add a degassed solvent system, typically a mixture of an organic solvent and water (e.g., 1,4-dioxane/water).[\[11\]](#)
- Reaction Conditions: Heat the reaction mixture under an inert atmosphere (e.g., nitrogen or argon) at a suitable temperature (e.g., 80-100 °C) for several hours.[\[11\]](#) Monitor the reaction progress by TLC or LC-MS.
- Work-up: After the reaction is complete, cool the mixture to room temperature. Add water and extract the product with an organic solvent like ethyl acetate.[\[11\]](#)
- Purification: Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can be purified by flash column chromatography on silica gel.[\[11\]](#)

## Mandatory Visualization

Suzuki-Miyaura Coupling Catalytic Cycle

The following diagram illustrates the catalytic cycle of the Suzuki-Miyaura coupling reaction, a key application of **(3-hydroxyphenyl)boronic acid**.



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Catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

This diagram illustrates the key steps of oxidative addition, transmetalation, and reductive elimination in the palladium-catalyzed coupling of an organohalide ( $R^1-X$ ) with an organoboron compound ( $R^2-B(OH)_2$ ), such as **(3-hydroxyphenyl)boronic acid**.

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